

Personal protective equipment for handling Ethyl 2-(trifluoromethyl)pyrimidine-5-carboxylate

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Compound of Interest

Compound Name: Ethyl 2-(trifluoromethyl)pyrimidine-5-carboxylate

Cat. No.: B1343229

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Essential Safety and Handling Guide for Ethyl 2-(trifluoromethyl)pyrimidine-5-carboxylate

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Ethyl 2-(trifluoromethyl)pyrimidine-5-carboxylate**. The following procedures and recommendations are designed to ensure the safe handling, storage, and disposal of this chemical in a laboratory setting.

Compound Information:

- Chemical Name: **Ethyl 2-(trifluoromethyl)pyrimidine-5-carboxylate**
- Molecular Formula: $C_9H_9F_3N_2O_2$
- Molecular Weight: 234.18 g/mol [1]
- Appearance: Solid[1]

Hazard Identification: This compound is classified as harmful and an irritant. Key hazards include:

- Harmful if swallowed.[2][3]

- Causes skin irritation.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Causes serious eye irritation.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- May cause respiratory irritation.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Personal Protective Equipment (PPE)

Proper personal protective equipment is essential to minimize exposure and ensure safety when working with **Ethyl 2-(trifluoromethyl)pyrimidine-5-carboxylate**. The following table summarizes the recommended PPE.

Body Part	Personal Protective Equipment (PPE)	Specifications & Best Practices
Eyes/Face	Safety Goggles & Face Shield	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[6][7] A face shield should be worn over safety glasses during procedures with a high risk of splashing.[6]
Skin	Chemical-Resistant Gloves & Laboratory Coat	Handle with chemical-impermeable gloves that have been inspected prior to use.[6][7] A fire/flame resistant and impervious lab coat should be worn fully buttoned with long sleeves.[7][8]
Respiratory	Respirator	If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[7] In case of spills or insufficient ventilation, a NIOSH-approved air-purifying respirator is recommended.[9]
General	Standard Laboratory Attire	Long pants and closed-toe shoes are standard laboratory practice to protect against accidental spills.[8]

Safety Operating Procedures

A systematic approach is essential when working with this compound to ensure personal and environmental safety.

Handling:

- Handle in a well-ventilated place.[7]
- Avoid contact with skin and eyes.[2][3][7]
- Avoid the formation of dust and aerosols.[2][3][7]
- Use non-sparking tools.[7]
- Wash hands thoroughly after handling.[8]

Storage:

- Store in a cool, dry, and well-ventilated area.[7][10]
- Keep the container tightly closed.[4][11]
- Store locked up.[4][12]

Emergency Procedures

First Aid Measures:

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[2][3]
- In Case of Skin Contact: Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Consult a physician.[2][3][7]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3][4][12]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[7]

Spill Response:

- Evacuate personnel from the immediate area.[2][8]

- Remove all sources of ignition.[7][8]
- Wear appropriate personal protective equipment.[2]
- Avoid dust formation.[2][3]
- Collect the spilled material using a method that does not generate dust (e.g., gently sweep up and shovel) and place it in a suitable, sealed container for disposal.[2][3][8]
- Prevent the chemical from entering drains.[2][3][7][8]

Disposal Plan

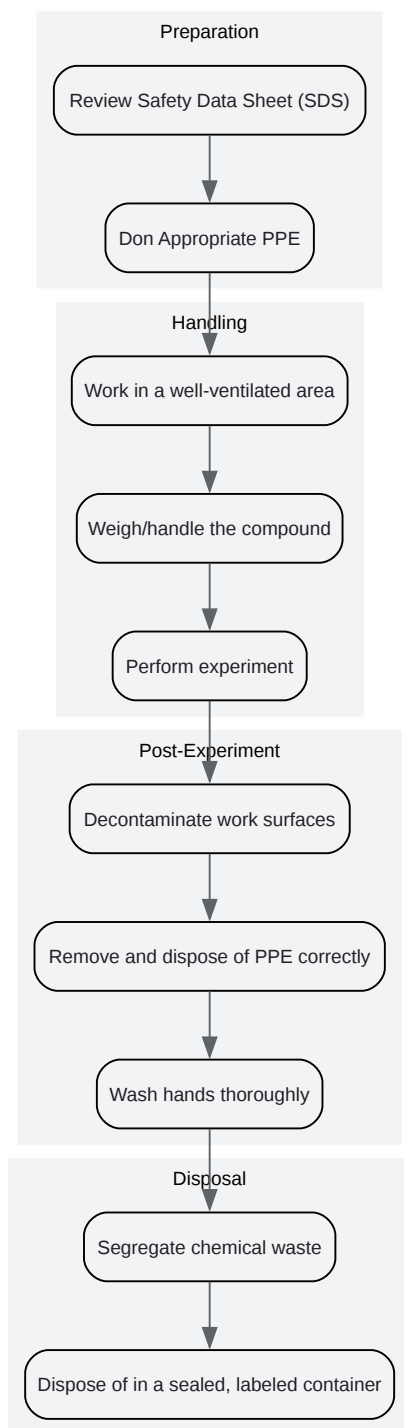
Proper disposal of **Ethyl 2-(trifluoromethyl)pyrimidine-5-carboxylate** and its containers is critical to prevent environmental contamination.

- Waste Disposal: Dispose of the chemical waste at an approved waste disposal plant.[8]
Follow all local, state, and federal regulations for hazardous waste disposal.
- Container Disposal: Do not reuse empty containers. Dispose of them in the same manner as the chemical waste.[8]

Visual Workflow Guides

The following diagrams illustrate the procedural workflows for handling and emergency response.

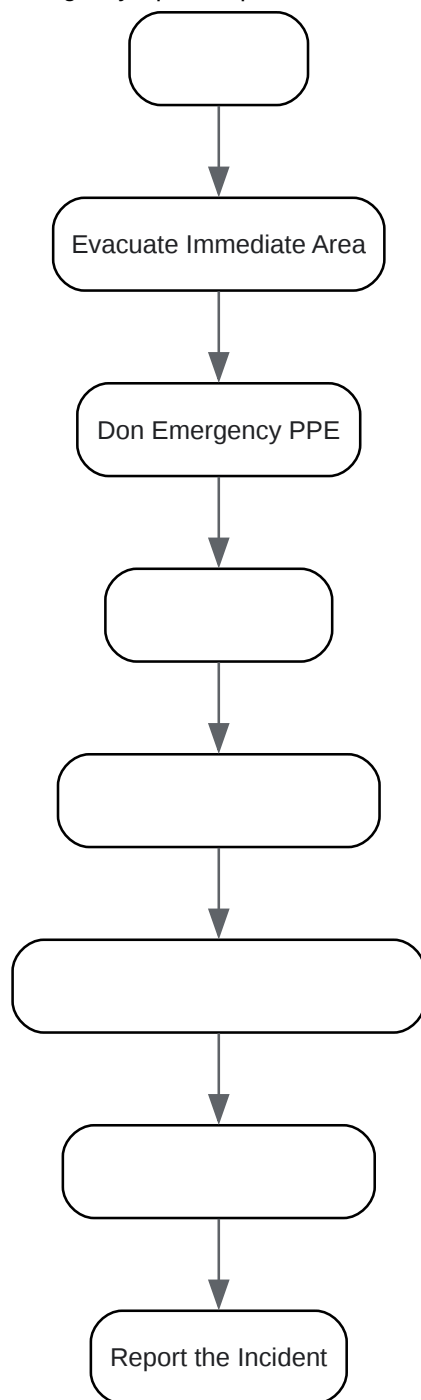
Safe Handling Workflow for Ethyl 2-(trifluoromethyl)pyrimidine-5-carboxylate



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Caption: Workflow for the safe handling of the compound.

Emergency Spill Response Procedure

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Caption: Emergency response procedure for a chemical spill.

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